Essential Guide to the Safe Disposal of Picric Acid (piCRAC-1)

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Compound of Interest

Compound Name:	*piCRAC-1*
Cat. No.:	*B10831568*

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This guide provides comprehensive safety and logistical information for the proper disposal of Picric Acid, a compound that requires careful handling due to its potential hazards. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

WARNING: Dry picric acid is a shock-sensitive explosive. Extreme caution must be exercised. If you encounter a container of picric acid that appears dry, has crystal formation around the cap, or is in a metal container, DO NOT TOUCH, MOVE, OR OPEN IT. Immediately contact your institution's Environmental Health and Safety (EHS) department or local emergency services for assistance[1][2].

Hazard Identification and Safety Precautions

Picric acid is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects[3]. The primary hazard is its explosive nature when dry[2][4][5]. It can form highly sensitive and explosive picrate salts with metals, including copper, lead, zinc, and iron, as well as with concrete[4][6].

Personal Protective Equipment (PPE) when handling Picric Acid:

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- Eye Protection: Safety goggles with side-shields[3].
- Hand Protection: Nitrile or neoprene protective gloves. Always inspect gloves before use and use proper removal techniques[3][7].
- Skin and Body Protection: Impervious clothing or a lab coat[3][7].
- Respiratory Protection: A suitable respirator should be used when dusts are generated[3].

Chemical and Physical Properties

The following table summarizes the key properties of Picric Acid.

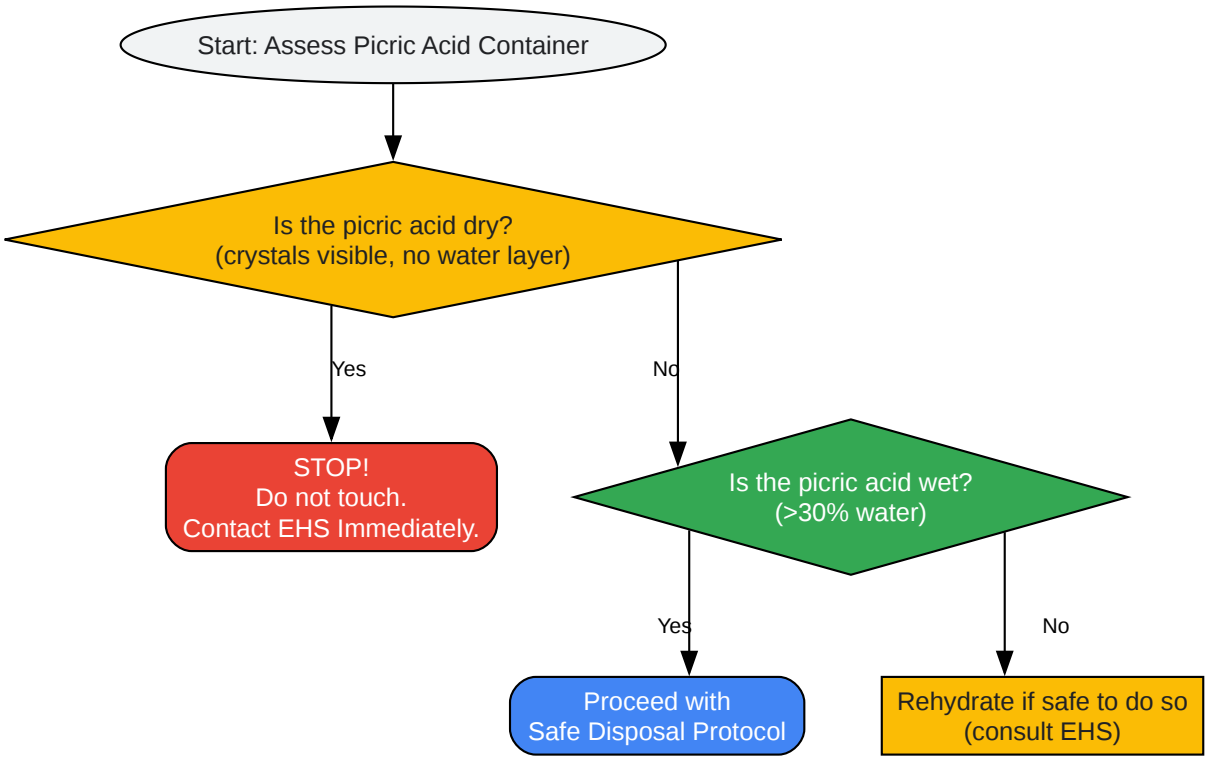
Property	Value
Synonyms	2,4,6-Trinitrophenol, picronitric acid
CAS Number	88-89-1
Molecular Formula	$C_6H_3N_3O_7$
Molecular Weight	229.10 g/mol
Appearance	Pale yellow, odorless crystalline solid
Solubility in Water	Slightly soluble
Melting Point	251 to 253°F (121.7 to 122.8°C)
Boiling Point	Explodes above 572°F (300°C)
Specific Gravity	1.763
GHS Hazard Statements	H302 (Harmful if swallowed), H410 (Very toxic to aquatic life)[3]

Proper Disposal Procedures

All picric acid and materials contaminated with it must be disposed of as hazardous waste.

Step 1: Initial Assessment Before handling, visually inspect the picric acid container.

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Caption: Decision workflow for handling picric acid containers.

Step 2: Preparing for Disposal

- Work Area: Conduct all handling of picric acid within a chemical fume hood[6][8]. Ensure the work surface is not made of metal[8].
- Gather Materials: Have your hazardous waste container, spill kit, and necessary PPE ready. The waste container must be glass or plastic, never metal[1][6].

Step 3: Waste Collection

- Aqueous Solutions: Carefully pour aqueous picric acid waste into a designated glass or plastic hazardous waste container.

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- Contaminated Solids: Place any contaminated materials (e.g., paper towels, gloves, spill pads) into the hazardous waste container[6][8]. Add water to the container to ensure all materials remain wet[2][6].
- Labeling: Clearly label the waste container as "Hazardous Waste: Picric Acid" and include any other required information by your institution[6][7].

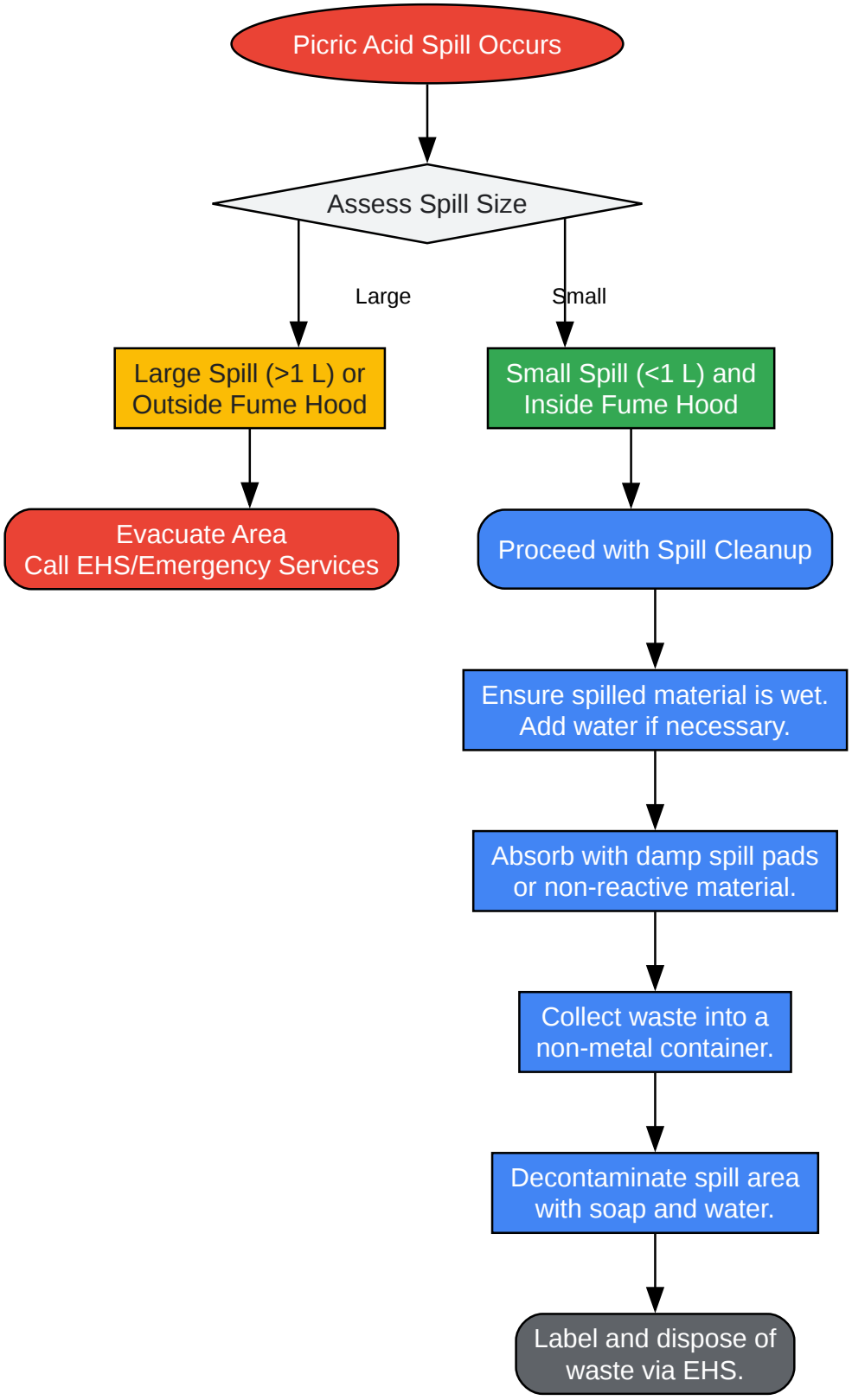
Step 4: Final Disposal

- Storage: Store the sealed waste container in a cool, well-ventilated area away from incompatible materials, heat, and sources of ignition[3][7].
- Arrange Pickup: Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste[1][6]. Do not pour picric acid waste down the drain[3].

Emergency Spill Procedures

In the event of a spill, follow these steps:

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Caption: Workflow for responding to a picric acid spill.

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Spill Cleanup Protocol:

- Evacuate: For large spills, evacuate the area and call for assistance from your EHS department[7][8].
- Ensure Wetness: If a solid is spilled, ensure it remains wet by misting it with water. This prevents the formation of explosive dust[1]. NEVER sweep dry picric acid[6].
- Absorb: Cover the spill with a damp absorbent pad or a mixture of soda ash and sand[6][9].
- Collect: Carefully scoop the absorbed material into a designated glass or plastic container. Add water to the container to keep the contents wet[1][6].
- Decontaminate: Clean the spill area thoroughly with a soap and water solution, followed by alcohol[1].
- Dispose: Seal and label the waste container and arrange for disposal through your EHS department[1].

By adhering to these procedures, you can ensure the safe handling and disposal of picric acid in the laboratory, protecting yourself, your colleagues, and the environment.

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